

Crystal Structure Data of Palbociclib Isethionate Form B

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Palbociclib Isethionate

CAS No.: 827022-33-3

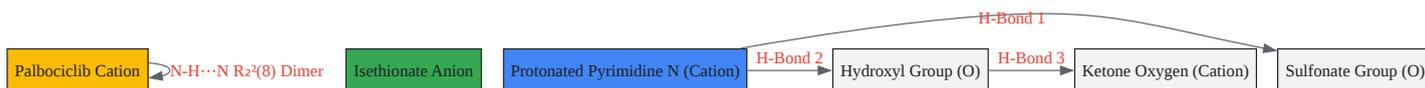
Cat. No.: S538538

[Get Quote](#)

The table below summarizes the key crystallographic data for **Palbociclib Isethionate** Form B.

Parameter	Value / Description
Chemical Formula	$(C_{24}H_{30}N_7O_2)^+ (C_2H_5O_4S)^- [1]$
Chemical Name	6-acetyl-8-cyclopentyl-5-methyl-2-((5-(piperazin-1-yl)pyridin-2-yl)amino)pyrido[2,3-d]pyrimidin-7(8H)-one; 2-hydroxyethanesulfonic acid [2]
Space Group	P-1 (Triclinic) [1]
Unit Cell Parameters	
a, b, c (Å)	a = 8.71334(4), b = 9.32119(6), c = 17.73725(18) [1]
α , β , γ (°)	α = 80.0260(5), β = 82.3579(3), γ = 76.1561(1) [1]
Unit Cell Volume (V)	1371.282(4) Å ³ [1]
Z (Molecules/Unit Cell)	2 [1]

The following diagram illustrates the hydrogen bonding network that defines the crystal packing.



[Click to download full resolution via product page](#)

Key hydrogen bonds stabilizing the crystal structure of **Palbociclib Isethionate Form B**. [1]

Key Structural Features and Interactions

- **Layered Structure:** The hydrogen bonding network results in the formation of molecular layers that are roughly parallel to the (104) plane [1].
- **Cation-Anion Bonds:** The protonated nitrogen atom on the palbociclib's pyrimidine ring forms two strong hydrogen bonds with the isethionate anion. One hydrogen binds to the sulfonate group (SO_3^-), while the other bonds to the hydroxyl group (OH) of the anion [1].
- **Cation-Cation Dimers:** Pairs of palbociclib cations are linked into dimers via $\text{N-H}\cdots\text{N}$ hydrogen bonds, forming a ring pattern known as a graph set $\text{R}_2^2(8)$ [1].

Experimental & Practical Considerations

The crystal structure was solved using **synchrotron X-ray powder diffraction** data and refined with **Density Functional Theory (DFT)** calculations [1]. The powder pattern is included in the International Centre for Diffraction Data (ICDD) Powder Diffraction File [1].

For pharmaceutical development, Palbociclib free base Crystal Form B is noted for its **larger specific surface area** (can be $>10 \text{ m}^2/\text{g}$) compared to other forms, which can be beneficial for drug formulation [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Crystal structure of palbociclib isethionate Form B ... [cambridge.org]
2. Palbociclib isethionate [go.drugbank.com]
3. Preparation method of palbociclib crystal form B [patents.google.com]

To cite this document: Smolecule. [Crystal Structure Data of Palbociclib Isethionate Form B]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b538538#palbociclib-isethionate-crystal-structure-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com